

Application Notes and Protocols for ARQ 069 in Kato III Cells

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Compound of Interest

Compound Name: ARQ 069

Cat. No.: B12422073

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Introduction

ARQ 069 is an experimental, enantiomerically specific inhibitor of Fibroblast Growth Factor Receptors (FGFR), demonstrating a unique mechanism of action. It preferentially targets the unphosphorylated, inactive conformations of FGFR1 and FGFR2, inhibiting their autophosphorylation in a non-ATP competitive manner.^[1] The Kato III cell line, derived from a human gastric carcinoma, is characterized by the amplification of the FGFR2 gene, leading to overexpression and constitutive activation of the FGFR2 signaling pathway. This makes Kato III cells a relevant in vitro model for studying FGFR2-driven cancers and for evaluating the efficacy of FGFR inhibitors like **ARQ 069**. These application notes provide detailed protocols for investigating the effects of **ARQ 069** on Kato III cells.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the activity of **ARQ 069** in Kato III cells.

Table 1: Inhibitory Activity of **ARQ 069** on FGFR Phosphorylation in Kato III Cells

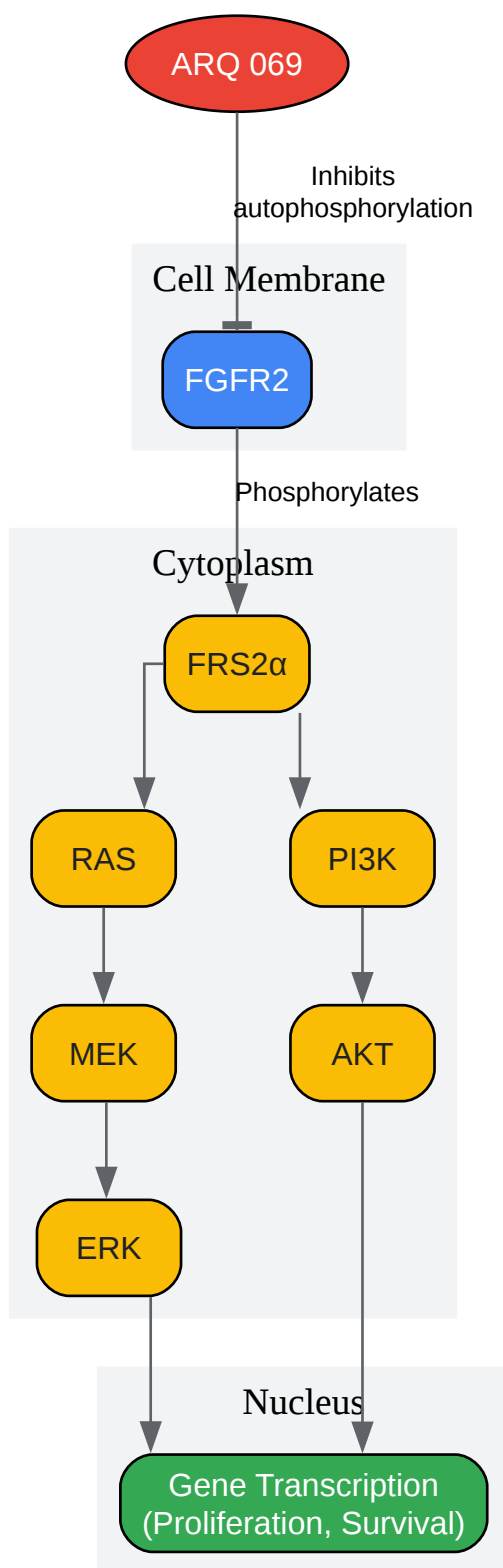
Compound	Target	Assay	IC50 Value	Reference
ARQ 069	Phospho-FGFR (predominantly FGFR2)	Western Blot	9.7 μ M	[1][2][3]

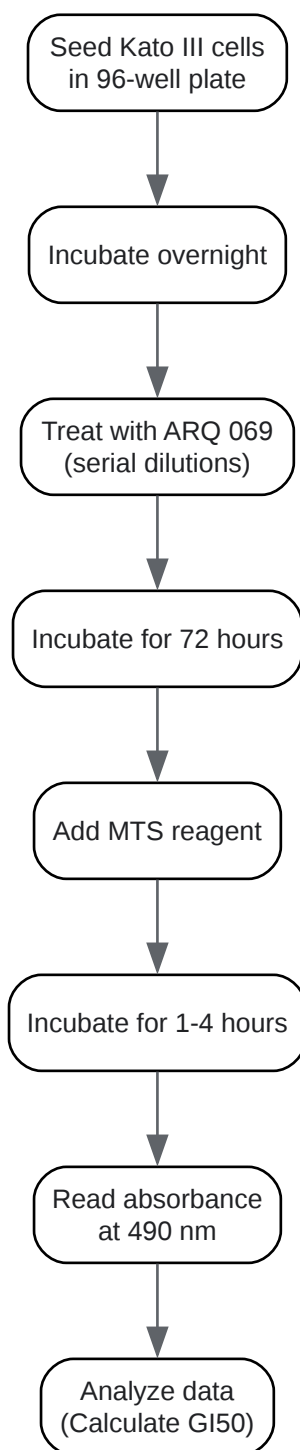
Table 2: In Vitro Kinase Inhibitory Activity of **ARQ 069**

Target Kinase	Activity	IC50 Value
Unphosphorylated FGFR1	Inhibition of Pyk2 phosphorylation	0.84 μ M
Unphosphorylated FGFR2	Inhibition of Pyk2 phosphorylation	1.23 μ M
Phosphorylated FGFR1	Inhibition of Pyk2 phosphorylation	> 30 μ M
Phosphorylated FGFR2	Inhibition of Pyk2 phosphorylation	24.8 μ M
FGFR1 Autophosphorylation	Inhibition	2.8 μ M
FGFR2 Autophosphorylation	Inhibition	1.9 μ M

Signaling Pathway

ARQ 069 inhibits the autophosphorylation of FGFR2, which is the initial step in the activation of downstream signaling cascades. In FGFR2-amplified gastric cancer cells such as Kato III, this leads to the suppression of key pathways that promote cell proliferation and survival, including the RAS-MEK-ERK and PI3K-AKT pathways. The immediate downstream substrate of FGFR2, FRS2 α , is a key adaptor protein that, upon phosphorylation, recruits other signaling molecules to initiate these cascades. Inhibition of FGFR2 by **ARQ 069** and its analogs has been shown to decrease the phosphorylation of FRS2 α , AKT, and ERK.[4] Furthermore, in FGFR2-amplified gastric cancer cells, there can be transactivation of other receptor tyrosine kinases like EGFR, Her2, and Erbb3, which is also dependent on FGFR2 activity.[5][6]





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